

# Thermochemical Profile of Diethyl Sulfone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl sulfone

Cat. No.: B7769208

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This technical guide provides a comprehensive overview of the available thermochemical data for **diethyl sulfone** (C<sub>4</sub>H<sub>10</sub>O<sub>2</sub>S). The information is compiled from established chemical databases and scientific literature, with a focus on providing researchers and professionals in drug development and other scientific fields with essential thermodynamic parameters. This document details experimental methodologies for the determination of key thermochemical values and presents the data in a clear, accessible format.

## Core Thermochemical Data

The thermochemical properties of **diethyl sulfone** are crucial for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize the key quantitative data available for this compound.

## Enthalpy Data

The enthalpy of formation and combustion are fundamental parameters for assessing the energetic properties of a compound. The values for **diethyl sulfone** have been experimentally determined and are presented below.

Thermochemical Quantity	Value	Units	Method	Reference
Gas Phase Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	$-429.3 \pm 2.6$	kJ/mol	Combustion Calorimetry (Ccb)	Mackle and O'Hare, 1961; Reanalyzed by Cox and Pilcher, 1970[1]
Solid Phase Enthalpy of Formation ( $\Delta_f H^\circ_{\text{solid}}$ )	$-515.51 \pm 0.67$	kJ/mol	Combustion Calorimetry (Ccb)	Mackle and O'Hare, 1961; Reanalyzed by Cox and Pilcher, 1970[1]
Solid Phase Enthalpy of Combustion ( $\Delta_c H^\circ_{\text{solid}}$ )	$-3090.0 \pm 0.42$	kJ/mol	Combustion Calorimetry (Ccb)	Mackle and O'Hare, 1961; Reanalyzed by Cox and Pilcher, 1970[1]

## Physical Properties

Selected physical properties of **diethyl sulfone** are provided in the following table for reference.

Property	Value	Units
Melting Point	73-74	°C[2]
Boiling Point	246	°C (at 755 mm Hg)[2]
Molecular Weight	122.19	g/mol [2]

## Entropy and Heat Capacity Data

As of the latest literature review, specific experimental data for the standard molar entropy ( $S^\circ$ ) and heat capacity ( $C_p$ ) of **diethyl sulfone** were not readily available in the public domain. However, computational methods, such as those employing density functional theory (DFT),

have been successfully used to estimate these thermodynamic properties for similar organosulfur compounds like ethyl methyl sulfone.[3] Such in silico approaches provide valuable estimates in the absence of experimental data.

## Experimental Protocols

The determination of accurate thermochemical data relies on precise and well-defined experimental procedures. The primary method used to obtain the enthalpy data for **diethyl sulfone** is rotating-bomb calorimetry.

### Rotating-Bomb Calorimetry for Organosulfur Compounds

The combustion of organosulfur compounds presents a unique challenge compared to hydrocarbons. The sulfur present in the sample is oxidized to a mixture of sulfur dioxide ( $\text{SO}_2$ ) and sulfur trioxide ( $\text{SO}_3$ ), which then dissolve in the water present in the bomb to form a mixture of sulfurous and sulfuric acids. To ensure a complete and uniform reaction and dissolution of the acidic products, a rotating-bomb calorimeter is employed.

Apparatus:

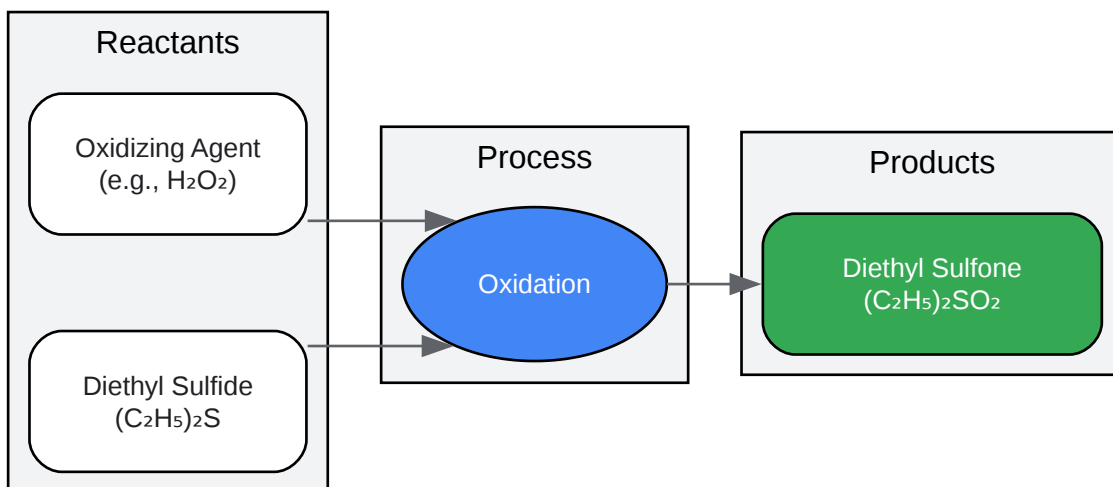
- **Constant-volume combustion bomb:** A robust, pressure-resistant vessel, typically made of stainless steel, with a platinum lining to resist corrosion from the acidic products.
- **Calorimeter jacket:** An insulated container filled with a known mass of water, in which the bomb is submerged. The jacket is equipped with a high-precision thermometer to measure temperature changes.
- **Rotating mechanism:** A motor and drive system to rotate the bomb after combustion, ensuring thorough mixing of the gaseous and liquid phases within the bomb.
- **Ignition system:** An electrical circuit to pass a current through a fuse wire, igniting the sample.
- **Sample crucible:** A small, inert crucible (e.g., platinum or silica) to hold the sample.

Procedure:

- **Sample Preparation:** A precisely weighed sample of **diethyl sulfone** is placed in the crucible. For solid samples, it is often pressed into a pellet. A known mass of a combustion aid, such as benzoic acid or mineral oil, may be used to ensure complete combustion. A fuse wire (e.g., platinum or iron) is connected to the ignition electrodes, with the wire in contact with the sample.
- **Bomb Assembly:** A small, known amount of distilled water is added to the bottom of the bomb to dissolve the sulfur oxides formed during combustion. The crucible is placed in the bomb, and the bomb is sealed.
- **Pressurization:** The bomb is purged of air and then filled with pure oxygen to a high pressure (typically around 30 atm).
- **Calorimeter Setup:** The sealed bomb is submerged in the known mass of water in the calorimeter jacket. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- **Combustion:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Rotation:** Immediately after ignition, the bomb is rotated to ensure that the sulfur oxides formed dissolve completely and uniformly in the water, forming a homogeneous solution of sulfuric acid.
- **Analysis of Products:** After the experiment, the bomb is depressurized, and the liquid contents are collected. The concentration of sulfuric acid and any other acids (e.g., nitric acid from the combustion of residual nitrogen) is determined by titration.
- **Data Analysis:** The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid). The corrected temperature rise from the combustion of **diethyl sulfone**, along with the heat capacity of the calorimeter and corrections for the heat of formation of acids and the heat of combustion of the fuse and any auxiliary substance, is used to calculate the enthalpy of combustion.

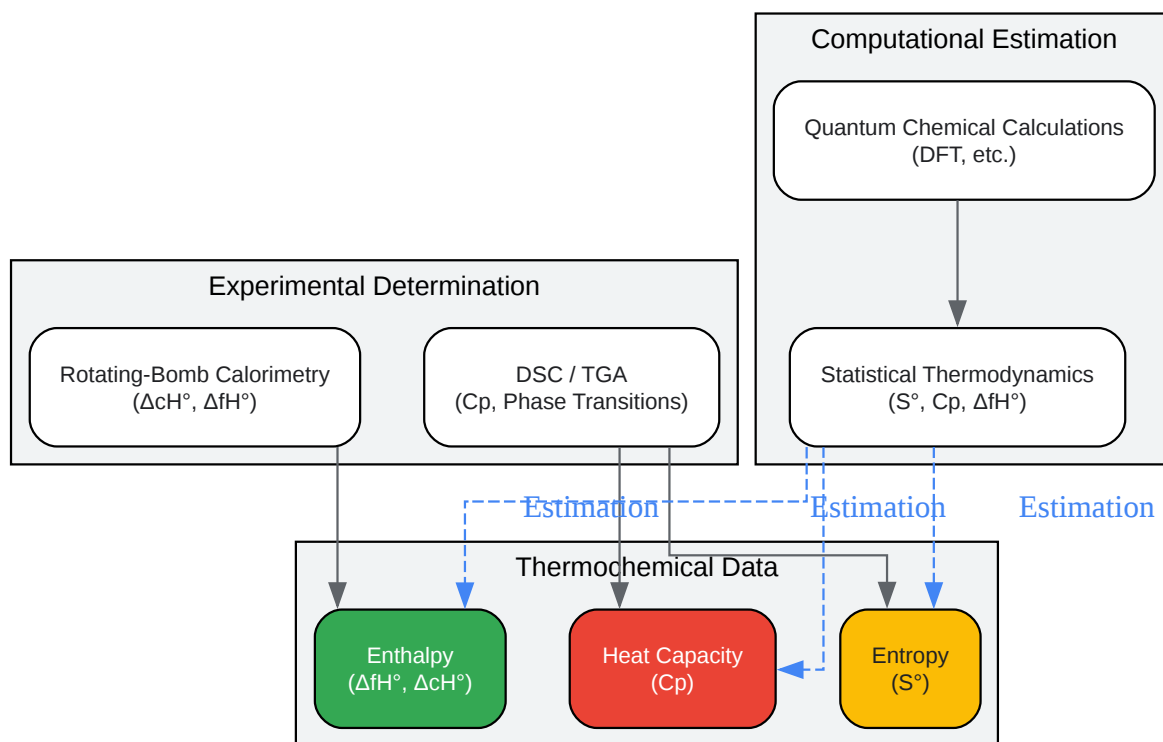
## Visualizations

The following diagrams illustrate key concepts related to the thermochemistry and synthesis of **diethyl sulfone**.



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Caption: Synthesis of **Diethyl Sulfone** via Oxidation.



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Caption: Workflow for Thermochemical Data Determination.

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## References

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